

Best practices for storing and handling Decane-1,9-diol

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Compound of Interest

Compound Name: Decane-1,9-diol

Cat. No.: B2726444

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Technical Support Center: Decane-1,9-diol

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Decane-1,9-diol**, along with troubleshooting guides and frequently asked questions (FAQs) for common experimental applications.

Safety, Storage, and Handling

Proper handling and storage of **Decane-1,9-diol** are crucial for laboratory safety and maintaining the integrity of the compound.

FAQs:

Q1: What are the primary hazards associated with **Decane-1,9-diol**?

A1: **Decane-1,9-diol** is classified as an irritant. It can cause skin irritation and serious eye irritation.^[1] Inhalation may cause respiratory irritation.^[1]

Q2: What personal protective equipment (PPE) should be worn when handling **Decane-1,9-diol**?

A2: When handling **Decane-1,9-diol**, it is essential to wear appropriate personal protective equipment, including:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.

Q3: What are the recommended storage conditions for **Decane-1,9-diol**?

A3: **Decane-1,9-diol** should be stored in a tightly closed container in a cool, dry, and well-ventilated area. Keep it away from heat, sparks, and open flames.

Q4: How should I dispose of **Decane-1,9-diol** waste?

A4: Dispose of **Decane-1,9-diol** and its containers in accordance with local, regional, and national regulations. Avoid releasing it into the environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Decane-1,9-diol** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O ₂
Molecular Weight	174.28 g/mol [1]
Appearance	White solid
Melting Point	Data for the specific isomer 1,9-decanediol is not readily available. For the related isomer 1,10-decanediol, the melting point is 72-75 °C. [2]
Boiling Point	Data for the specific isomer 1,9-decanediol is not readily available. For the related isomer 1,10-decanediol, the boiling point is 297 °C. [2]
Solubility	Specific solubility data for Decane-1,9-diol is not readily available. As a long-chain diol, it is expected to have low solubility in water and higher solubility in organic solvents like ethanol and DMSO.
Vapor Pressure	Data not readily available.
CAS Number	3208-05-7 [1]

Experimental Protocols and Troubleshooting

This section provides detailed methodologies for key experiments involving **Decane-1,9-diol** and troubleshooting guidance for common issues.

Nitrification Inhibition Assay in Soil Microcosms

Decane-1,9-diol is a known biological nitrification inhibitor. The following protocol outlines a general procedure for assessing its inhibitory activity in soil.

Experimental Protocol:

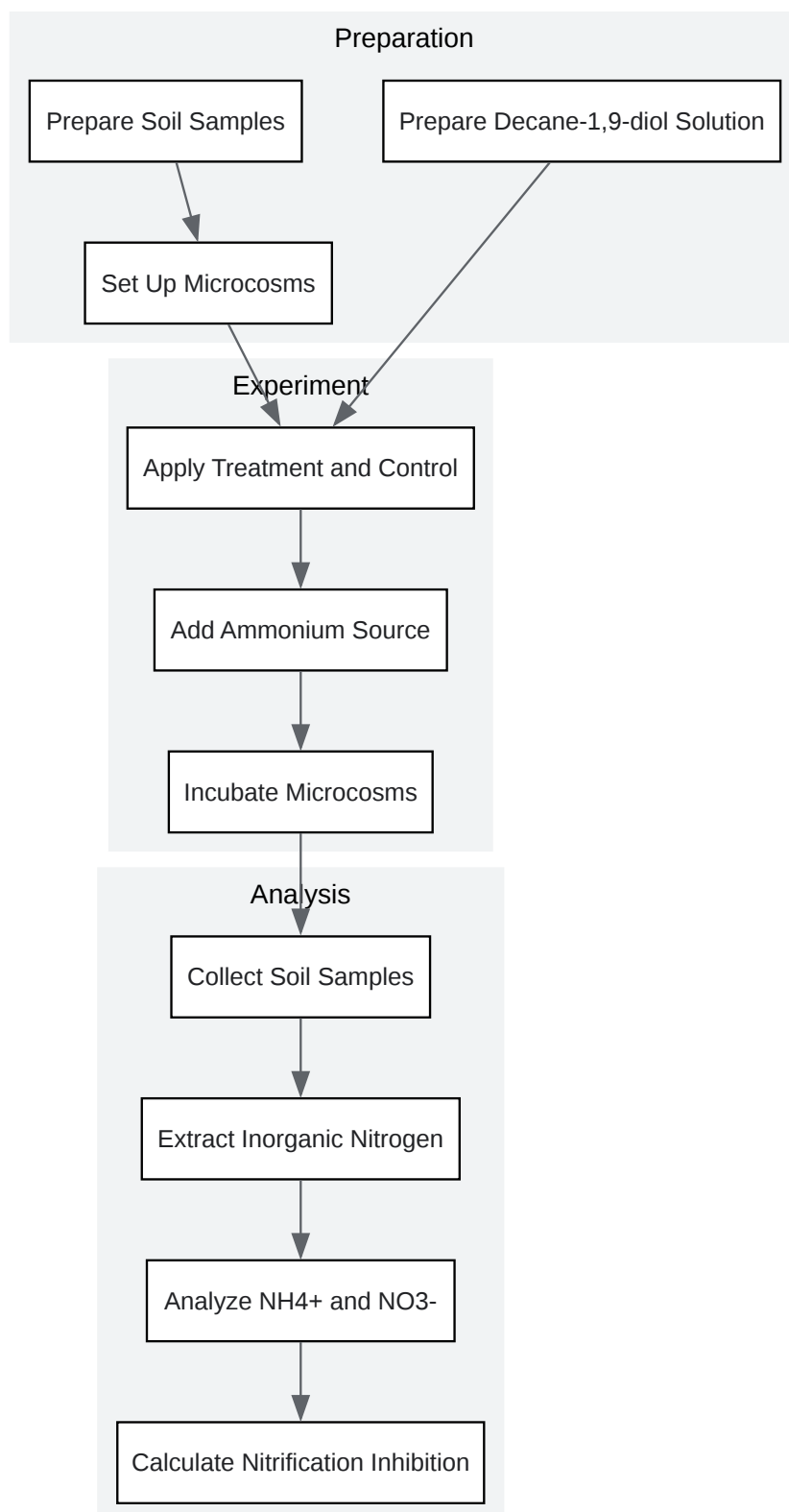
- **Soil Preparation:** Collect fresh soil samples and sieve them to remove large debris. Adjust the moisture content to a desired level (e.g., 60% water-filled pore space).

- **Microcosm Setup:** Distribute a known amount of the prepared soil into individual microcosms (e.g., glass jars).
- **Treatment Application:** Prepare a stock solution of **Decane-1,9-diol** in a suitable solvent (e.g., ethanol). Apply the solution to the soil in the treatment group to achieve the desired final concentration. A solvent-only control group should also be prepared.
- **Ammonium Addition:** Add an ammonium source (e.g., $(\text{NH}_4)_2\text{SO}_4$) to all microcosms to initiate the nitrification process.
- **Incubation:** Incubate the microcosms in the dark at a constant temperature (e.g., 25°C) for a specified period (e.g., 14 days).^[3] Ensure proper aeration.
- **Sampling and Analysis:** At regular intervals, collect soil samples from each microcosm. Extract inorganic nitrogen (NH_4^+ and NO_3^-) using a potassium chloride (KCl) solution and analyze the concentrations using colorimetric methods or ion chromatography.
- **Data Analysis:** Calculate the net nitrification rate and the percentage of nitrification inhibition by comparing the nitrate production in the **Decane-1,9-diol** treated group to the control group.

Troubleshooting Guide:

Issue	Possible Cause	Suggested Solution
No or low nitrification in the control group	Low population of nitrifying microorganisms in the soil; unfavorable soil pH or temperature.	Use a soil with a known history of nitrification activity. Ensure the incubation temperature and soil pH are within the optimal range for nitrifiers.
High variability between replicates	Inhomogeneous application of the inhibitor or ammonium source; inconsistent soil moisture levels.	Ensure thorough mixing of the inhibitor and ammonium solution into the soil. Carefully control and maintain the moisture content in each microcosm.
Inhibitor appears to have no effect	The concentration of the inhibitor is too low; the inhibitor has degraded; the soil has a high organic matter content that adsorbs the inhibitor.	Perform a dose-response experiment to determine the effective concentration. Check the stability of the inhibitor under your experimental conditions. Consider using a higher concentration for soils with high organic matter. High doses of 1,9-decanediol have shown strong soil nitrification inhibition. [3]

Experimental Workflow for Nitrification Inhibition Assay



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Caption: Workflow for assessing the nitrification inhibition potential of **Decane-1,9-diol** in soil.

Arabidopsis thaliana Root Growth Assay

Decane-1,9-diol has been shown to influence plant root growth. This protocol describes a method to observe its effects on *Arabidopsis thaliana* seedlings.

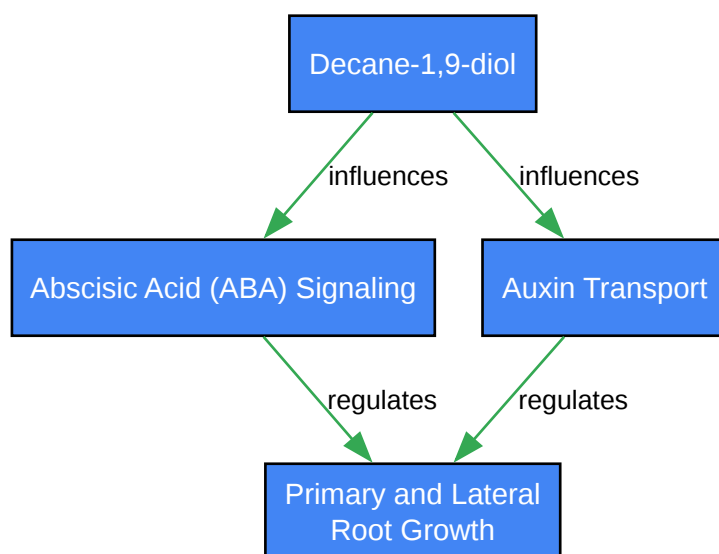
Experimental Protocol:

- **Seed Sterilization and Plating:** Surface sterilize *Arabidopsis thaliana* seeds and place them on square agar plates containing a suitable growth medium (e.g., Murashige and Skoog medium).
- **Stratification and Germination:** Store the plates at 4°C in the dark for 2-3 days to synchronize germination (stratification). Then, transfer the plates to a growth chamber with controlled light and temperature conditions.
- **Treatment Application:** After a few days of growth, transfer seedlings of uniform size to new agar plates containing different concentrations of **Decane-1,9-diol**. A control plate without the compound should be included.
- **Incubation:** Place the plates vertically in the growth chamber to allow the roots to grow along the surface of the agar.
- **Root Growth Measurement:** After a set period of incubation (e.g., 7-10 days), photograph the plates and measure the primary root length and the number of lateral roots using image analysis software.
- **Data Analysis:** Compare the root parameters of the seedlings grown on the treatment plates to those on the control plate to determine the effect of **Decane-1,9-diol**.

Troubleshooting Guide:

Issue	Possible Cause	Suggested Solution
Poor or no seed germination	Improper sterilization leading to contamination; old or non-viable seeds; incorrect stratification.	Optimize the sterilization procedure. Use fresh, high-quality seeds. Ensure the stratification conditions (temperature and duration) are appropriate for the ecotype being used.
High variability in seedling growth	Inconsistent seed placement on the agar; variations in the agar medium composition or thickness; uneven light distribution in the growth chamber.	Ensure uniform placement of seeds. Prepare the agar medium carefully to ensure homogeneity. Rotate the plates within the growth chamber to minimize the effects of uneven lighting.
Precipitation of Decane-1,9-diol in the medium	The concentration of Decane-1,9-diol exceeds its solubility in the aqueous medium.	Prepare a concentrated stock solution of Decane-1,9-diol in a suitable solvent (e.g., DMSO) and add it to the autoclaved and cooled medium while stirring to ensure proper mixing and prevent precipitation. Ensure the final solvent concentration is low and consistent across all treatments, including the control.

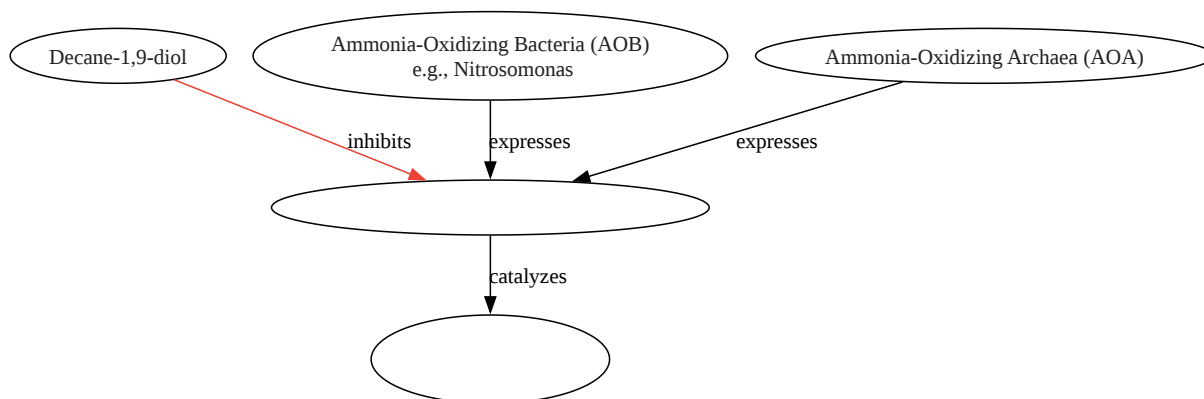
Logical Relationship of **Decane-1,9-diol**'s Effect on Root Growth



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Caption: **Decane-1,9-diol** influences root growth through its interaction with plant hormone signaling pathways.

Signaling Pathway Diagrams



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